

# Application Notes and Protocols for MS6105

## Treatment in In Vivo Mouse Models

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### Compound of Interest

Compound Name: MS6105

Cat. No.: B12397506

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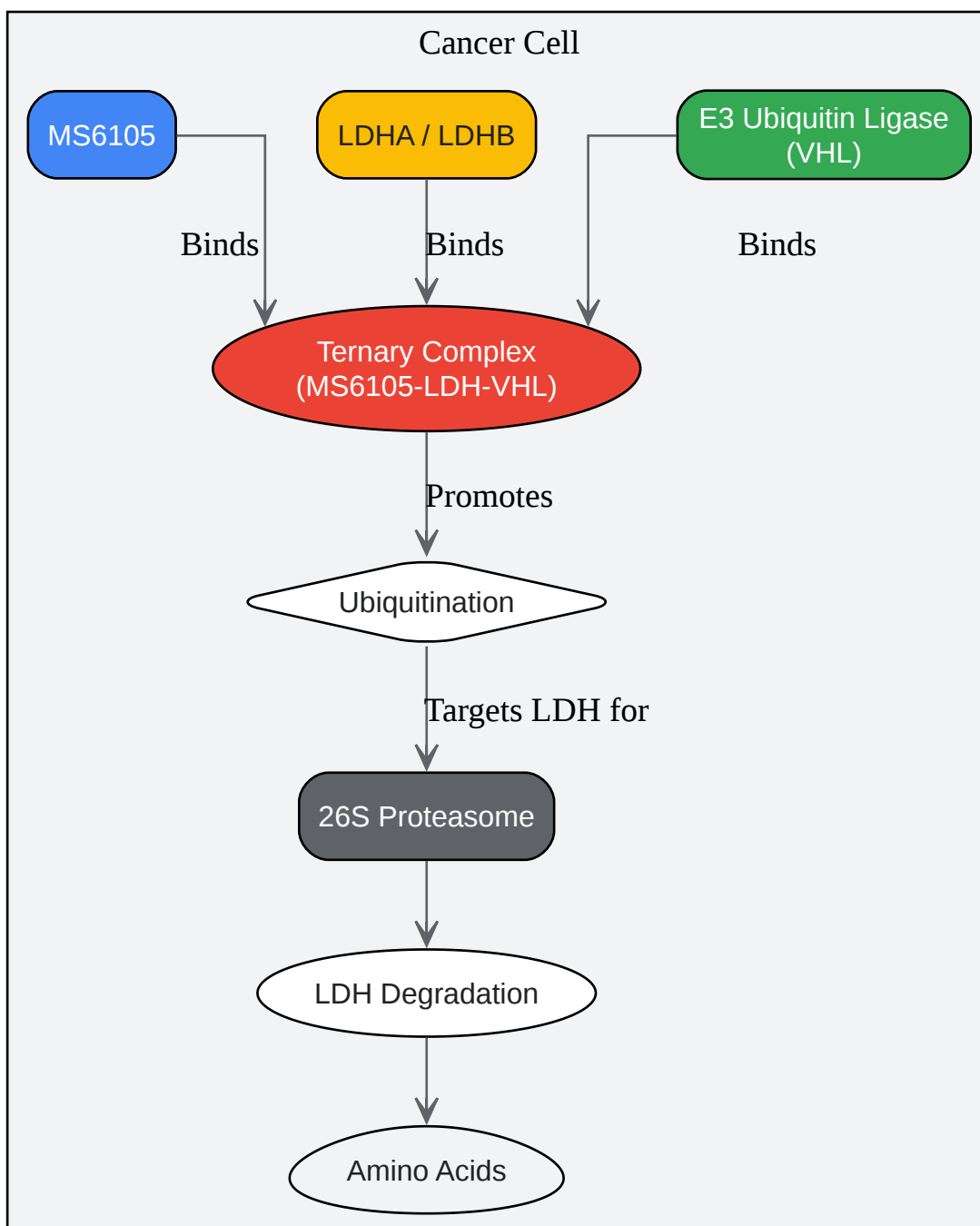
For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the in vivo administration of **MS6105**, a potent PROTAC (Proteolysis Targeting Chimera) degrader of Lactate Dehydrogenase A (LDHA) and Lactate Dehydrogenase B (LDHB), in mouse models of cancer. The following sections detail the mechanism of action, experimental protocols, and relevant data for planning and executing preclinical studies with this compound.

## Mechanism of Action

**MS6105** is a first-in-class PROTAC that induces the degradation of both LDHA and LDHB.<sup>[1][2][3]</sup> It functions by simultaneously binding to the target proteins (LDHA/B) and an E3 ubiquitin ligase, leading to the ubiquitination and subsequent degradation of the target proteins by the proteasome.<sup>[1][2][3][4]</sup> This targeted degradation of LDH, a key enzyme in glycolysis, has shown anti-proliferative effects in cancer cell lines, particularly in pancreatic cancer.<sup>[1][2]</sup>

## Signaling Pathway Diagram



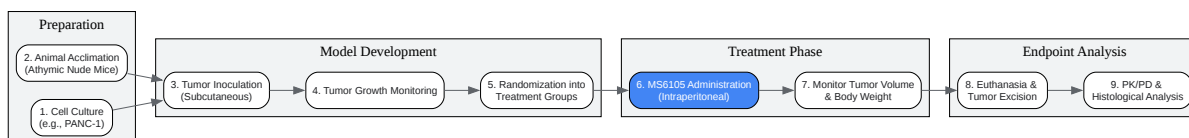
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Caption: Mechanism of action of **MS6105** as a PROTAC degrader of LDHA/B.

## In Vivo Treatment Protocol: Pancreatic Cancer Xenograft Model

This protocol describes the use of **MS6105** in a subcutaneous pancreatic cancer xenograft mouse model.

## Experimental Workflow



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Caption: Experimental workflow for in vivo efficacy studies of **MS6105**.

## Materials

- Compound: **MS6105**
- Cell Line: PANC-1 or other suitable pancreatic cancer cell line
- Animals: Athymic nude mice (e.g., NU/J), 6-8 weeks old
- Vehicle: To be determined based on solubility studies (e.g., a solution containing DMSO, PEG300, and saline)
- Anesthesia: Isoflurane or other approved anesthetic
- Calipers: For tumor measurement
- Syringes and needles: For cell inoculation and drug administration

## Procedure

- Cell Culture and Inoculation:

- Culture PANC-1 cells in the recommended medium until they reach 80-90% confluency.
- Harvest and resuspend the cells in sterile PBS or Matrigel at a concentration of  $5 \times 10^6$  cells per 100  $\mu\text{L}$ .
- Subcutaneously inject 100  $\mu\text{L}$  of the cell suspension into the flank of each mouse.
- Tumor Growth and Group Randomization:
  - Monitor tumor growth by measuring tumor volume with calipers every 2-3 days. Tumor volume can be calculated using the formula:  $(\text{Length} \times \text{Width}^2) / 2$ .
  - When tumors reach an average volume of 100-150  $\text{mm}^3$ , randomize the mice into treatment and control groups (n=8-10 mice per group).
- **MS6105** Formulation and Administration:
  - Prepare a stock solution of **MS6105** in a suitable solvent (e.g., DMSO).
  - On the day of dosing, dilute the stock solution with the appropriate vehicle to the final desired concentration.
  - Administer **MS6105** via intraperitoneal (IP) injection.<sup>[1][2][3]</sup> The exact dosage and schedule should be determined from preliminary dose-range-finding and pharmacokinetic studies. A starting point could be a dose range of 10-50 mg/kg, administered every other day.
- Monitoring and Endpoints:
  - Continue to monitor tumor volume and mouse body weight every 2-3 days throughout the study.
  - The primary endpoint is typically significant tumor growth inhibition in the treated group compared to the control group.
  - Secondary endpoints may include survival, and at the end of the study, tumors can be excised for pharmacodynamic (e.g., Western blot for LDHA/B levels) and histological analysis.

## Quantitative Data Summary

The following tables summarize the in vitro and in vivo data available for **MS6105** and related compounds.

Table 1: In Vitro Degradation and Growth Inhibition of **MS6105**

| Cell Line | Target | DC <sub>50</sub> (nM) | D <sub>max</sub> (%) | GI <sub>50</sub> (μM) |
|-----------|--------|-----------------------|----------------------|-----------------------|
| PANC-1    | LDHA   | 38 ± 0.5              | 93 ± 2.6             | 16.1 ± 5.7            |
| PANC-1    | LDHB   | 74                    | >90%                 | -                     |
| MiaPaca-2 | -      | -                     | -                    | 12.2                  |

Data sourced from MedChemExpress and ACS Publications.[\[2\]](#)[\[4\]](#)

Table 2: In Vivo Bioavailability of **MS6105**

| Administration Route | Bioavailability      |
|----------------------|----------------------|
| Intraperitoneal (IP) | Bioavailable in mice |

Data sourced from ACS Publications and NIH.[\[1\]](#)[\[2\]](#)

Note: Detailed pharmacokinetic parameters (e.g., C<sub>max</sub>, T<sub>max</sub>, AUC) from the mouse study are not publicly available in the provided search results.

## Important Considerations

- **Vehicle Selection:** The choice of vehicle is critical for ensuring the solubility and stability of **MS6105** for in vivo administration. Preliminary formulation studies are highly recommended.
- **Toxicity:** Monitor mice for any signs of toxicity, such as significant weight loss, lethargy, or ruffled fur.
- **Ethical Considerations:** All animal experiments must be conducted in accordance with institutional and national guidelines for the care and use of laboratory animals.

This document provides a framework for the in vivo use of **MS6105**. Researchers should adapt and optimize these protocols based on their specific experimental goals and available resources.

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## References

- [1. Discovery of the First Lactate Dehydrogenase Proteolysis Targeting Chimera Degradar for the Treatment of Pancreatic Cancer - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. pubs.acs.org \[pubs.acs.org\]](#)
- [3. Discovery of the First Lactate Dehydrogenase Proteolysis Targeting Chimera Degradar for the Treatment of Pancreatic Cancer - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. medchemexpress.com \[medchemexpress.com\]](#)
- To cite this document: BenchChem. [Application Notes and Protocols for MS6105 Treatment in In Vivo Mouse Models]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12397506/docs#application-notes-and-protocols-for-ms6105-treatment-in-in-vivo-mouse-models\]](https://www.benchchem.com/product/b12397506/docs#application-notes-and-protocols-for-ms6105-treatment-in-in-vivo-mouse-models)

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